

# triphenylphosphine sulfide melting point and physical constants

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## Compound of Interest

Compound Name: *Triphenylphosphine sulfide*

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## Triphenylphosphine Sulfide: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical constants and experimental protocols related to **triphenylphosphine sulfide**. The information is presented to support research and development activities where this compound is utilized.

## Core Physical and Chemical Properties

**Triphenylphosphine sulfide**, with the chemical formula  $(C_6H_5)_3PS$ , is a colorless, crystalline solid.<sup>[1]</sup> It is a common organophosphorus reagent used in various organic synthesis applications. A summary of its key physical constants is provided in the table below for easy reference.

| Physical Constant | Value   |
|-------------------|---|
| Melting Point     | 161-163 °C[1][2][3][4][5]   |
| Molecular Formula | C <sub>18</sub> H <sub>15</sub> PS[3]   |
| Molar Mass        | 294.35 g/mol [1][3]   |
| Density           | 1.2 g/cm <sup>3</sup> [2][3][6]   |
| Boiling Point     | 428.7 ± 28.0 °C at 760 mmHg[3]  |
| Flash Point       | 213.1 ± 24.0 °C[3]  |
| Vapor Pressure    | 0.0 ± 1.0 mmHg at 25°C[3]   |
| Solubility        | Soluble in dichloromethane, ethanol, and isooctane.[1][2] Insoluble in water.[2][6] |
| Appearance        | Colorless to white crystalline solid[1]   |

## Experimental Protocols

### Synthesis of Triphenylphosphine Sulfide

A rapid and efficient method for the synthesis of **triphenylphosphine sulfide** involves the direct reaction of triphenylphosphine with elemental sulfur.

#### Materials:

- Triphenylphosphine (Ph<sub>3</sub>P)
- Elemental Sulfur (S<sub>8</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Methanol (MeOH)

#### Procedure:

- In a suitable reaction vessel, combine equimolar amounts of triphenylphosphine and sulfur.

- Add a minimal amount of dichloromethane to facilitate stirring and create a concentrated reaction medium.
- Agitate the mixture vigorously at room temperature. The reaction is exothermic and proceeds rapidly, often in under a minute.
- The product, **triphenylphosphine sulfide**, will precipitate out of the solution as a white solid.
- Collect the solid by filtration.
- Wash the collected precipitate with methanol to remove any unreacted starting materials or impurities.
- Dry the purified **triphenylphosphine sulfide**.

This method provides a high yield of **triphenylphosphine sulfide** with high purity.

## Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes
- Thermometer

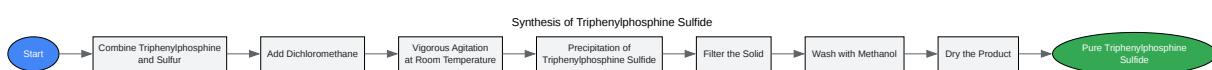
Procedure:

- Sample Preparation: Finely powder a small amount of the crystalline **triphenylphosphine sulfide**.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid. The packed sample height should be approximately 2-3 mm.

- Initial Rapid Determination (Optional but Recommended): Place the loaded capillary tube in the melting point apparatus and heat at a rapid rate to quickly determine an approximate melting range. This helps in setting the parameters for a more accurate measurement.
- Accurate Melting Point Measurement:
  - Allow the apparatus to cool to at least 20°C below the approximate melting point observed.
  - Place a new loaded capillary tube in the apparatus.
  - Heat the sample at a slow, controlled rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
  - Carefully observe the sample through the magnifying lens.
- Recording the Melting Range:
  - Record the temperature at which the first droplet of liquid is observed. This is the beginning of the melting range.
  - Record the temperature at which the entire solid has completely melted into a clear liquid. This is the end of the melting range.

## Synthesis Workflow

The following diagram illustrates the straightforward workflow for the synthesis of **triphenylphosphine sulfide** from triphenylphosphine and sulfur.



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### Synthesis of **Triphenylphosphine Sulfide** Workflow

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